

Proper Disposal Procedures for 2,5-Difluoronitrobenzene

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Compound of Interest

Compound Name: 2,5-Difluoronitrobenzene

Cat. No.: B1216864

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **2,5-Difluoronitrobenzene**, ensuring the safety of laboratory personnel and environmental protection. The following procedures offer step-by-step guidance for handling and disposing of this chemical.

Immediate Safety and Handling Precautions

Before handling **2,5-Difluoronitrobenzene**, it is crucial to be aware of its hazards and to use appropriate personal protective equipment (PPE).

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[1][2]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after handling.[3]
- Body Protection: Wear a lab coat or other protective clothing.[1][2]
- Respiratory Protection: If working in an area with poor ventilation or potential for vapor inhalation, use a NIOSH-approved respirator with an appropriate cartridge.[3]

Handling and Storage:

- Avoid contact with skin and eyes.[[1](#)]
- Avoid inhaling vapor or mist.[[1](#)]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[[1](#)][[2](#)]
- Use in a well-ventilated area, preferably in a chemical fume hood.
- Keep containers tightly closed in a dry and cool place.[[1](#)][[4](#)]

Spill and Emergency Procedures

In the event of a spill, follow these steps immediately:

- Evacuate: Evacuate non-essential personnel from the spill area.[[1](#)]
- Ventilate: Ensure adequate ventilation.[[1](#)]
- Eliminate Ignition Sources: Remove all sources of ignition from the area.[[1](#)][[3](#)]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[[1](#)][[3](#)]
- Absorption: Contain and collect the spillage with a non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite.[[1](#)]
- Collection: Place the absorbed material into a suitable, labeled, and closed container for disposal according to local regulations.[[1](#)][[3](#)]

Step-by-Step Disposal Protocol

Disposal of **2,5-Difluoronitrobenzene** must be handled as hazardous waste. Adherence to local, state, and federal regulations is mandatory.

- Waste Identification:
 - Label the waste container clearly as "Hazardous Waste: **2,5-Difluoronitrobenzene**".
 - Include hazard symbols (e.g., Combustible, Harmful, Health Hazard).

- As a halogenated organic compound, it should be segregated with other halogenated waste streams.[5][6]
- Waste Collection and Storage:
 - Collect waste **2,5-Difluoronitrobenzene** in a dedicated, properly sealed, and chemically compatible container.
 - Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials.
 - Do not mix with other waste types unless specifically instructed to do so by your institution's environmental health and safety (EHS) department.
- Arranging for Disposal:
 - Contact your institution's EHS department or a licensed hazardous waste disposal company to arrange for pickup and disposal.[3][4]
 - Provide them with the Safety Data Sheet (SDS) for **2,5-Difluoronitrobenzene**.
- Approved Disposal Methods:
 - The primary recommended method of disposal is incineration. This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[3][4]
 - Do not dispose of this chemical down the drain or in regular trash.[1]

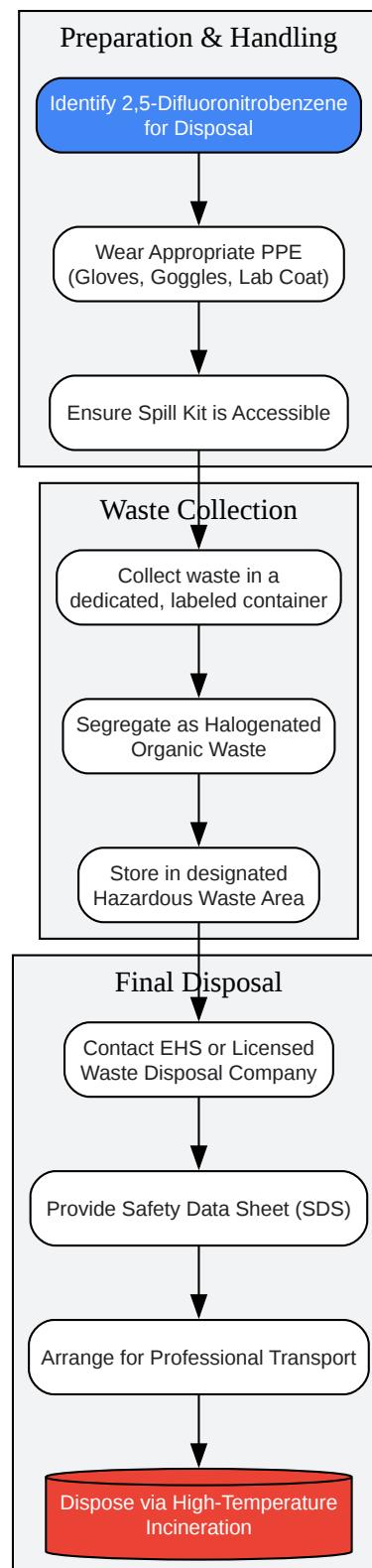
Quantitative Data Summary

The following table summarizes key quantitative data for **2,5-Difluoronitrobenzene**.

Property	Value	Citation
CAS Number	364-74-9	
Molecular Formula	C ₆ H ₃ F ₂ NO ₂	
Molecular Weight	159.09 g/mol	
Appearance	Yellow clear liquid	[1]
Melting Point	-11.7 °C	[1]
Boiling Point	206.5 °C	[1]
Density	1.467 g/mL at 25 °C	[1]
Flash Point	90 °C (closed cup)	[1]
Hazard Classifications	Combustible liquid, Harmful if swallowed, Suspected of causing genetic defects	[2]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2,5-Difluoronitrobenzene**.

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Caption: Workflow for the safe disposal of **2,5-Difluoronitrobenzene**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. 2,5-Difluoronitrobenzene | 364-74-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. ehs.yale.edu [ehs.yale.edu]
- 6. uakron.edu [uakron.edu]
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